

CB30900 in DMSO: A Technical Guide to Long-Term Storage and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CB30900

Cat. No.: B1668665

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the best practices for the long-term storage and handling of the thymidylate synthase inhibitor **CB30900** dissolved in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for long-term storage of **CB30900** in DMSO?

A1: For optimal long-term stability, it is recommended to store stock solutions of small molecules like **CB30900** in anhydrous DMSO at -20°C or -80°C.^[1] To prevent degradation from repeated freeze-thaw cycles, the stock solution should be aliquoted into single-use vials. ^[1] It is critical to use tightly sealed vials to minimize moisture absorption, as DMSO is hygroscopic.^[1]

Q2: How stable is **CB30900** in DMSO at room temperature?

A2: While specific long-term stability data for **CB30900** at room temperature is not readily available in public literature, general studies on small molecules in DMSO indicate a risk of significant degradation over time. For many compounds, storage at room temperature is not advisable for more than a few days to a week. One study demonstrated that after a year of storage in DMSO under ambient conditions, only 52% of the compounds remained stable.^[1]

Q3: Is it acceptable to store my **CB30900** DMSO stock solution at 4°C?

A3: Storing DMSO stock solutions at 4°C is generally not recommended. DMSO solidifies at approximately 18.5°C, meaning it will be frozen at 4°C. While some studies have shown that 85% of compounds in a DMSO/water mixture were stable for up to 2 years at 4°C, the repeated freeze-thaw cycles that occur with use can introduce water, potentially leading to precipitation or degradation of the compound.^[1] For consistent and reliable results, storing aliquots at -20°C or -80°C is the superior method.^[1]

Q4: How many freeze-thaw cycles can a **CB30900** DMSO stock solution withstand?

A4: There is no specific data on the tolerance of **CB30900** to freeze-thaw cycles. However, studies on diverse sets of compounds have reported no significant loss of compound after as many as 11 to 25 freeze-thaw cycles.^[1] Despite this, to minimize any potential for degradation, precipitation, or introduction of moisture, the best practice is to aliquot stock solutions into single-use volumes.

Q5: Does the type of storage container impact the stability of **CB30900** in DMSO?

A5: Studies have measured compound recovery from both glass and polypropylene containers over 5 months at room temperature and found no significant difference between the two materials.^[2] Therefore, both glass and polypropylene vials are suitable for storing **CB30900** in DMSO.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of compound activity or inconsistent results	Compound degradation due to improper storage.	Prepare fresh stock solutions from powder. Ensure proper storage conditions are met for all new and existing stock solutions (-20°C or -80°C in tightly sealed, single-use aliquots).
Introduction of water into the DMSO stock.	Use anhydrous DMSO for preparing stock solutions. Store in tightly sealed containers to prevent moisture absorption.	
Multiple freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to avoid repeated temperature fluctuations.	
Precipitation observed in the stock solution upon thawing	Compound has low solubility in DMSO at lower temperatures.	Gently warm the solution to room temperature and vortex to redissolve the precipitate. If precipitation persists, a fresh stock solution may need to be prepared.
Introduction of water, reducing solubility.	Ensure anhydrous DMSO is used and that storage containers are properly sealed.	

Summary of Stability Data for Small Molecules in DMSO

While specific quantitative stability data for **CB30900** is not publicly available, the following table summarizes general findings from studies on the stability of various small molecules in

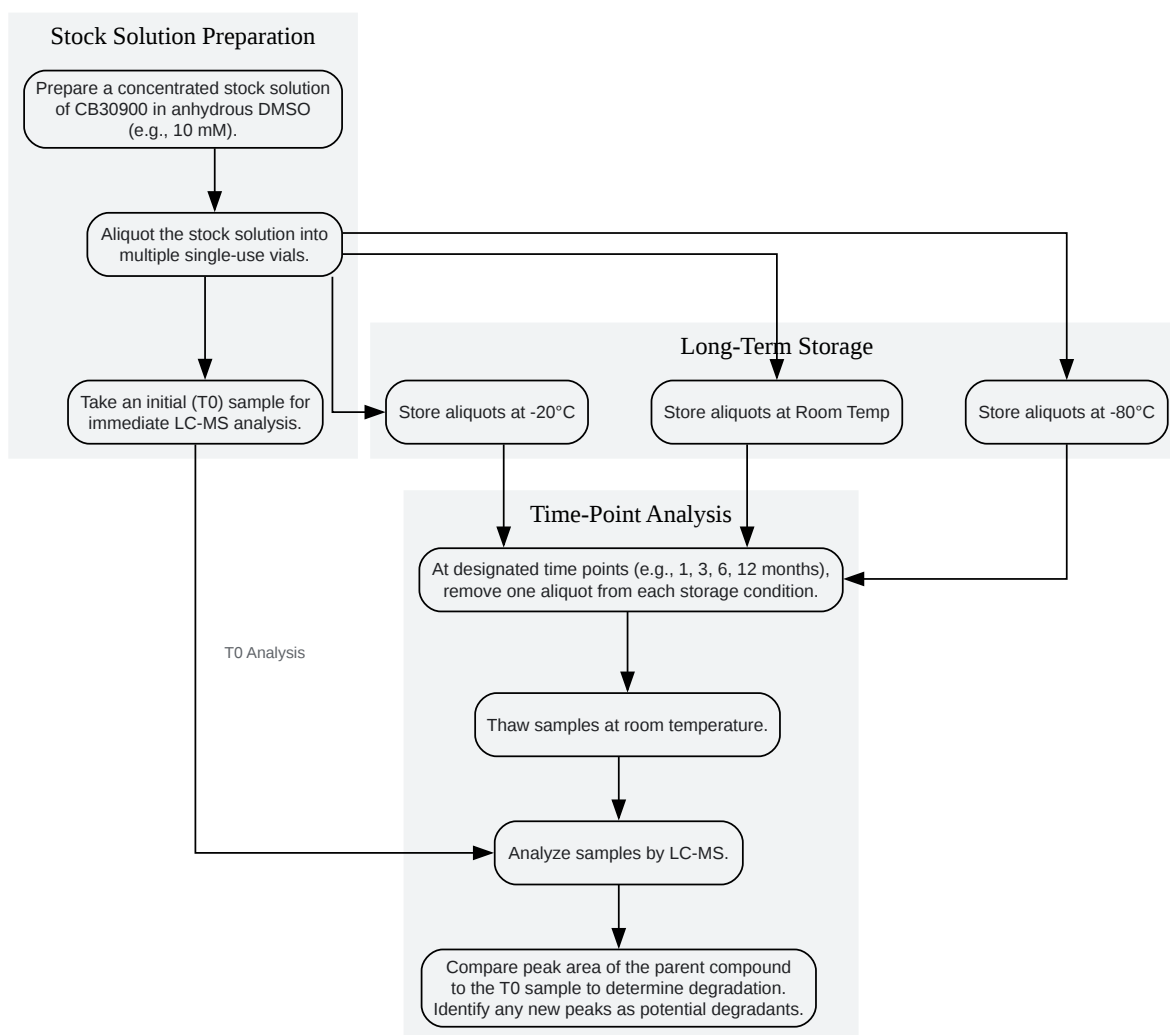
DMSO under different storage conditions. This data provides a useful reference for understanding potential stability issues.

Storage Condition	Duration	Outcome	Key Factors Influencing Stability
Room Temperature	1 year	52% of compounds remained stable. [1]	Water Content: Increased water can promote hydrolysis and degradation. Water is a more significant factor in compound loss than oxygen. [2] Use anhydrous DMSO and tightly sealed containers.
4°C (in 90% DMSO/10% Water)	2 years	85% of compounds remained stable. [1]	Oxygen: Can lead to oxidation of sensitive compounds, but is generally a lesser factor than water. [2]
-15°C	11 Freeze-Thaw Cycles	No significant compound loss was observed. [2]	Light Exposure: Can cause photodegradation of light-sensitive compounds. Store solutions in amber vials or otherwise protected from light.
40°C (Accelerated Study)	15 weeks	Most compounds were found to be stable. [2]	pH: DMSO is stable up to 100°C under neutral or alkaline conditions.

Experimental Protocols

Protocol for Assessing Compound Stability in DMSO via LC-MS

This protocol outlines a general method for determining the stability of a compound in DMSO over time using Liquid Chromatography-Mass Spectrometry (LC-MS).

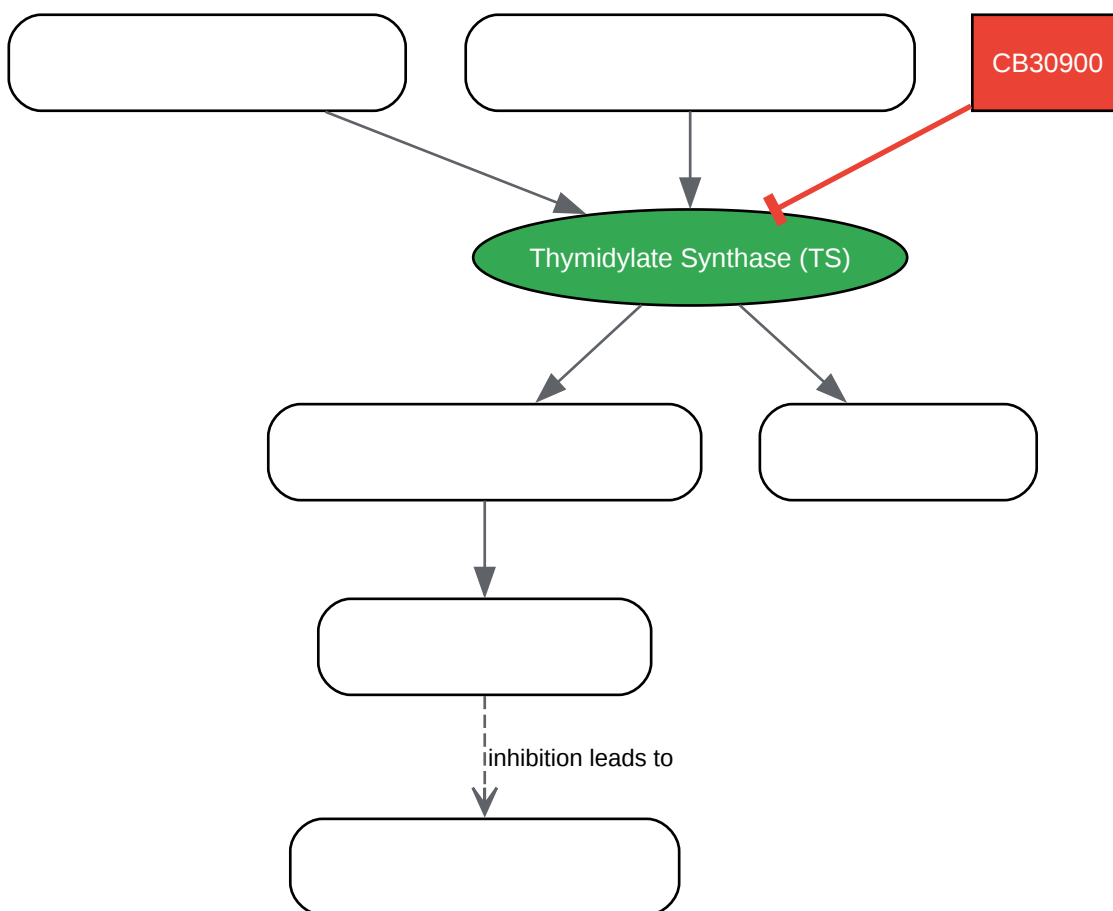


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Caption: Workflow for a long-term stability study of **CB30900** in DMSO using LC-MS.

Signaling Pathway of CB30900

CB30900 is a potent inhibitor of thymidylate synthase (TS), a critical enzyme in the de novo synthesis of deoxythymidine monophosphate (dTMP). dTMP is a precursor for deoxythymidine triphosphate (dTTP), one of the four essential deoxynucleoside triphosphates required for DNA synthesis and repair. By inhibiting TS, **CB30900** disrupts the production of dTTP, leading to an imbalance in the deoxynucleotide pool, which ultimately induces cell cycle arrest and apoptosis, particularly in rapidly proliferating cells such as cancer cells.



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Caption: **CB30900** inhibits Thymidylate Synthase (TS), blocking dTMP synthesis and subsequent DNA production.

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Phone: (601) 213-4426

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